

An In-Depth Technical Guide to Chlorocarbonic acid-(1-methyl-pentyl ester)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chlorocarbonic acid-(1-methyl-pentyl ester)

CAS No.: 265659-62-9

Cat. No.: B601648

[Get Quote](#)

Introduction

Chloroformates, as a class of organic compounds, are foundational reagents in modern organic synthesis. Formally the esters of chloroformic acid, these molecules possess the general structure ROC(O)Cl and exhibit reactivity analogous to acyl chlorides, serving as versatile intermediates. Their utility is particularly pronounced in the pharmaceutical and agrochemical industries, where they are instrumental in constructing more complex molecules.^[1]

Chloroformates are key for introducing the alkoxycarbonyl moiety, a critical step in the synthesis of carbamates and carbonates, which are prevalent motifs in biologically active compounds.^[2] Furthermore, they are widely employed as derivatization agents that convert polar analytes into more volatile and less polar derivatives, facilitating analysis by gas chromatography/mass spectrometry (GC/MS).^{[3][4]}

This guide focuses specifically on **chlorocarbonic acid-(1-methyl-pentyl ester)**, also known as sec-hexyl chloroformate or hexan-2-yl chloroformate. This secondary alkyl chloroformate provides a unique combination of steric hindrance and reactivity, making it a valuable tool for synthetic chemists. Its 1-methylpentyl (sec-hexyl) group can influence the properties of

resulting molecules, such as solubility, stability, and biological activity. This document provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, reactivity, analytical characterization, and applications, with a focus on providing actionable insights for laboratory and development settings.

Molecular Structure and Physicochemical Properties

The defining feature of **chlorocarbonic acid-(1-methyl-pentyl ester)** is the chloroformate group ($-\text{OC}(\text{O})\text{Cl}$) attached to the second carbon of a hexane chain. This secondary substitution imparts specific steric and electronic properties compared to its linear isomer, n-hexyl chloroformate.

Caption: Nucleophilic acyl substitution mechanism for carbamate formation.

Analytical Characterization

Confirming the identity and purity of synthesized 1-methylpentyl chloroformate is crucial. A combination of spectroscopic and chromatographic methods provides a self-validating system of analysis.

Technique	Expected Observations
^1H NMR	- A multiplet around 4.8-5.0 ppm for the -CH- proton adjacent to the chloroformate oxygen. - A triplet around 0.9 ppm for the terminal methyl group. - A doublet around 1.3 ppm for the methyl group on the chiral center. - A series of multiplets between 1.3-1.7 ppm for the remaining methylene (-CH ₂ -) protons.
^{13}C NMR	- A carbonyl carbon (-C=O) signal in the range of 150-155 ppm. - A methine carbon (-CH-O) signal around 80-85 ppm. - Aliphatic carbon signals in the range of 10-40 ppm.
FTIR (Infrared)	- A strong, sharp absorption band characteristic of the C=O stretch of an acyl chloride/chloroformate, typically found in the region of 1775-1785 cm ⁻¹ . The exact position is higher than that of a typical ester due to the electron-withdrawing effect of the chlorine atom.
GC-MS	- Purity assessment via Gas Chromatography (GC). - Mass Spectrometry (MS): The molecular ion peak (M ⁺) would be expected at m/z 164 and 166 in an approximate 3:1 ratio due to the ³⁵ Cl and ³⁷ Cl isotopes. Common fragmentation patterns for alkyl halides and esters include alpha-cleavage (loss of the alkyl chain) and loss of HCl or CO ₂ .

Applications in Research and Drug Development

1-methylpentyl chloroformate is a versatile reagent with several key applications:

- **Synthesis of Carbamate Prodrugs:** Carbamate linkages are frequently used to mask polar functional groups (like amines or alcohols) in a drug molecule. This increases lipophilicity, enhances membrane permeability, and improves oral bioavailability. The carbamate can be

designed to be cleaved by endogenous enzymes (esterases) in vivo, releasing the active parent drug.

- **Linker Chemistry:** In the development of complex therapeutics like antibody-drug conjugates (ADCs) or targeted therapies, stable linkers are required to connect the cytotoxic payload to the targeting moiety. The carbamate bond formed from a chloroformate is a common and reliable choice for this purpose.
- **Derivatization for Analysis:** As a derivatizing agent, it reacts with polar, non-volatile compounds (e.g., amino acids, neurotransmitters, phenols) in biological samples. The resulting derivatives are more volatile and thermally stable, making them amenable to sensitive and quantitative analysis by GC-MS.

[4]---

Safety and Handling

CAUTION: Alkyl chloroformates are hazardous chemicals that must be handled with appropriate engineering controls and personal protective equipment.

- **Toxicity and Corrosivity:** Chloroformates are toxic by inhalation, ingestion, and skin absorption. They are lachrymators (cause tearing) and are extremely destructive to the mucous membranes, upper respiratory tract, eyes, and skin. All handling must be performed in a certified chemical fume hood.
- **Moisture Sensitivity:** Chloroformates react with water, including moisture in the air, to release the parent alcohol (hexan-2-ol), carbon dioxide, and corrosive hydrochloric acid (HCl). This necessitates storage under an inert atmosphere (argon or nitrogen) and the use of dry glassware and solvents during reactions.
- **Thermal Instability:** Upon heating, chloroformates can decompose to release toxic gases, including phosgene and HCl. Distillations must be performed under vacuum to keep temperatures low, and storage should be in a refrigerated, well-ventilated area. * **Personal Protective Equipment (PPE):** Wear chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and splash-proof safety goggles with a face shield. For operations with a high risk of exposure, a respirator with an appropriate cartridge may be necessary.

Conclusion

Chlorocarbonic acid-(1-methyl-pentyl ester) is a valuable and highly reactive synthetic intermediate. Its utility lies in its ability to efficiently form carbamate and carbonate linkages, which are of paramount importance in the fields of drug development, medicinal chemistry, and analytical science. The secondary alkyl structure provides distinct steric properties that can be exploited by synthetic chemists. A thorough understanding of its synthesis, reactivity, and hazardous properties is essential for its safe and effective use in a research and development setting. By following rigorous protocols and safety precautions, scientists can leverage this reagent to advance the synthesis of novel and complex molecular entities.

References

- Husek, P. (2017). Are there any safety issues in using alkyl chloroformates? ResearchGate. [\[Link\]](#)
- Hengyuan Fine Chemical. (n.d.). 1-methylpentyl chloroformate. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). Working with Hazardous Chemicals. Retrieved from [\[Link\]](#)
- Gagnon, D., Du, H., & Batey, R. A. (2014). Triphosgene–Amine Base Promoted Chlorination of Unactivated Aliphatic Alcohols. PMC. [\[Link\]](#)
- Organic Syntheses. (n.d.). Procedure for S,S-Di(pyridin-2-yl)carbonodithioate. Organic Syntheses, 101, 274-290. Retrieved from [\[Link\]](#)
- ChemBK. (2024). hexyl chloroformate. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 1-Chloroethyl chloroformate [ATR-IR]. Retrieved from [\[Link\]](#)
- Husek, P., & Simek, P. (2006). Alkyl Chloroformates in Sample Derivatization Strategies for GC Analysis. A Review on a Decade Use of the Reagents as Esterifying Agents. Current Pharmaceutical Analysis, 2(1), 23-43.
- Clark, J. (n.d.). Fragmentation Patterns in the Mass Spectra of Organic Compounds. Chemguide. Retrieved from [\[Link\]](#)

- Ayala, C. E., Villalpando, A., Nguyen, A. L., McCandless, G. T., & Kartika, R. (2012). Chlorination of Aliphatic Primary Alcohols via Triphosgene-Triethylamine Activation. *Organic Letters*, 14(14), 3676–3679.
- Chemistry Academy. (2022). Lec-36 || Mass fragmentation pattern of alkyl halides || Alpha cleavage || Isotopic peaks [Video]. YouTube. [[Link](#)]
- Oberhammer, H., & Kornath, A. (2003). FTIR spectra of ClC(O)OCCl3. ResearchGate. [[Link](#)]
- All In One Chemistry. (2023). Mass Spectrometry Part 3- Fragmentation in Alkyl Halides [Video]. YouTube. [[Link](#)]
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. *The Journal of Organic Chemistry*, 62(21), 7512-7515.
- SpectraBase. (n.d.). Chloroformic acid methyl ester [ATR-IR]. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Hexyl chloroformate. PubChem Compound Database. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Chloroformates Acute Exposure Guideline Levels. Bookshelf. Retrieved from [[Link](#)]
- Pharmaffiliates. (n.d.). CAS No: 1215109-09-3 | Chemical Name: 3-Methylpentyl Chloroformate. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [[Link](#)]
- VanDeMark Chemical. (n.d.). n-Pentyl Chloroformate. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN105566131A - Synthesis and purification method of high-content chloroformic acid-2-ethyl hexyl ester.
- Cotarca, L., & Eckert, H. (2004). Triphosgene and its Application in Organic Synthesis. ResearchGate. [[Link](#)]

- Pharmaffiliates. (n.d.). CAS No: 6092-54-2 | Product Name: Hexyl Chloroformate. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN101602667A - A kind of preparation method of 2-ethylhexyl chloroformate.
- National Institute of Standards and Technology. (n.d.). Hexyl chloroformate. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- PrepChem. (n.d.). Synthesis of 2-adamantanyl chloroformate. Retrieved from [[Link](#)]
- Georganics. (n.d.). Hexan-3-yl chloroformate - High purity. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. framochem.com [framochem.com]
- 3. HEXYL CHLOROFORMATE | 6092-54-2 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. prepchem.com [prepchem.com]
- 6. Ethyl chloroformate(541-41-3) IR Spectrum [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. Chloroformates Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Chlorocarbonic acid-(1-methyl-pentyl ester)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b601648/docs#an-in-depth-technical-guide-to-chlorocarbonic-acid-1-methyl-pentyl-ester\]](https://www.benchchem.com/product/b601648/docs#an-in-depth-technical-guide-to-chlorocarbonic-acid-1-methyl-pentyl-ester)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)